

Application of Dihydrolinalool in the Development of Novel Fragrances: Application Notes and Protocols

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Compound of Interest

Compound Name: Dihydrolinalool

Cat. No.: B102403

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Introduction

Dihydrolinalool is a versatile aromatic molecule prized in perfumery for its fresh, clean, and complex olfactory profile.^[1] It presents a unique combination of floral notes, reminiscent of lily-of-the-valley and rosewood, with bright citrus and subtle woody undertones.^{[1][2]} Its exceptional stability compared to its parent compound, linalool, makes it a valuable ingredient in a wide range of applications, including fine fragrances, personal care products, and household goods.^{[1][3]} This document provides detailed application notes and experimental protocols for utilizing **dihydrolinalool** in the creation of novel fragrances.

Chemical and Olfactory Profile

Dihydrolinalool (3,7-dimethyloct-6-en-3-ol) is a terpene alcohol with a multifaceted scent profile. Its odor is often described as a harmonious blend of floral, citrus, and woody notes, with nuances of blueberry and green elements. This complexity allows it to act as a bridge between top and heart notes in a fragrance composition, providing a smooth transition and enhancing the overall harmony of the scent.

Table 1: Physicochemical and Olfactory Properties of **Dihydrolinalool**

Property	Value	Reference
Chemical Name	3,7-dimethyloct-6-en-3-ol	
CAS Number	18479-51-1	
Molecular Formula	C10H20O	
Molecular Weight	156.27 g/mol	
Appearance	Colorless liquid	
Odor Profile	Floral, citrus, woody, fresh, clean, lily-of-the-valley, rosewood	
Odor Strength	Medium	The Good Scents Company
Substantivity on Smelling Strip	Approximately 12 hours	The Good Scents Company
Flash Point	81.11 °C (178.00 °F)	
Specific Gravity	0.857 to 0.863 @ 25°C	
Refractive Index	1.452 to 1.458 @ 20°C	

Application in Fragrance Development

Dihydrolinalool's stability and versatile scent profile make it a valuable component in various fragrance applications. It is particularly effective in fresh, floral, and "clean laundry" type accords.

Table 2: Recommended Usage Levels of **Dihydrolinalool**

Application	Recommended Concentration (%)	Reference
Fragrance Concentrate	Up to 30.0%	
Fine Fragrance	0.14% (in final product assuming 20% fragrance load)	
Cosmetics (general)	Up to 0.4%	The Good Scents Company

Experimental Protocols

Protocol 1: Creation of a Novel Floral-Citrus Accord with Dihydrolinalool

This protocol outlines the steps for creating a foundational floral-citrus accord using the Jean Carles method, which involves systematic blending and evaluation of fragrance materials.

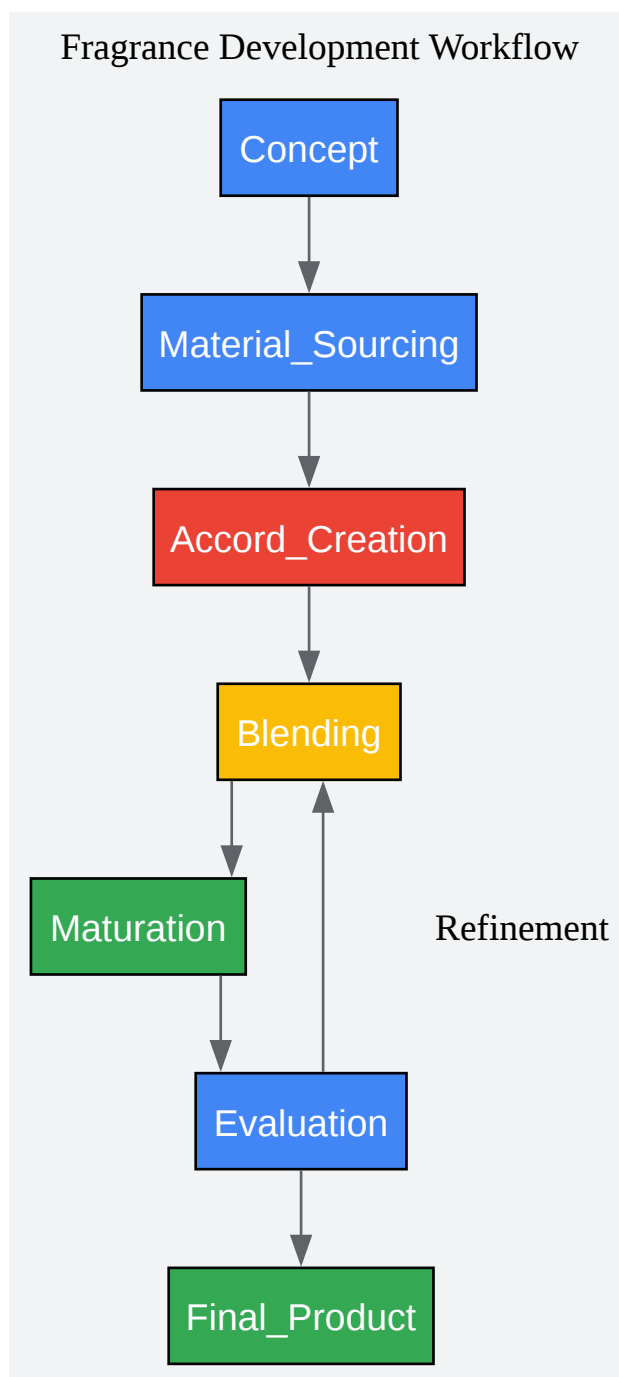
Materials:

- **Dihydrolinalool**
- Bergamot oil
- Hedione (Methyl dihydrojasmonate)
- Linalyl acetate
- Beta-Ionone
- Galaxolide (musk)
- Perfumer's alcohol (denatured ethanol)
- Glass beakers and stirring rods
- Pipettes or droppers
- Smelling strips
- Vials for storage

Methodology:

- **Material Preparation:** Prepare 10% dilutions of all fragrance materials in perfumer's alcohol to facilitate easier blending and evaluation.
- **Base Accord Creation (Dihydrolinalool and Bergamot):**

- Create a series of blends of **dihydrolinalool** and bergamot oil in varying ratios (e.g., 9:1, 8:2, 7:3, 6:4, 5:5, 4:6, 3:7, 2:8, 1:9).
- Dip a smelling strip into each blend and evaluate the odor profile immediately and after several intervals (e.g., 5 minutes, 30 minutes, 1 hour) to assess the evolution of the scent.
- Select the ratio that provides the most balanced and desirable floral-citrus character.
- Addition of a Floralizer (Hedione):
 - Take the selected base accord and create a new series of blends with the addition of Hedione at varying concentrations (e.g., adding 10%, 20%, 30% Hedione to the base accord).
 - Evaluate each new blend on a smelling strip to determine the optimal concentration of Hedione that enhances the floral character without overpowering the accord.
- Addition of Modifiers (Linalyl Acetate and Beta-Ionone):
 - To the optimized floral-citrus-floralizer blend, add small, incremental amounts of linalyl acetate to enhance the fresh, fruity facets.
 - Introduce trace amounts of beta-ionone to add a subtle powdery, violet note for complexity. Evaluate after each addition.
- Fixation (Galaxolide):
 - Once the desired accord is achieved, add a musk, such as Galaxolide, to act as a fixative, which will increase the longevity of the fragrance. Start with a low concentration (e.g., 5%) and adjust as needed.
- Maturation:
 - Store the final accord in a sealed, airtight vial in a cool, dark place for at least 48 hours to allow the different components to meld and mature.
- Final Evaluation: After maturation, re-evaluate the accord on a smelling strip and on the skin to assess its final character and performance.



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Caption: Experimental workflow for novel fragrance development.

Protocol 2: Sensory Evaluation of a Novel Fragrance - Triangle Test

This protocol is designed to determine if a perceptible difference exists between a novel fragrance containing **dihydrolinalool** and a control fragrance.

Objective: To determine if the addition of a specific concentration of a **dihydrolinalool**-based accord to a fragrance base is perceivable by a sensory panel.

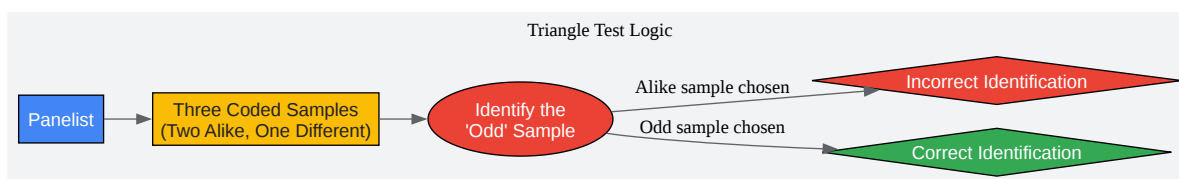
Materials:

- Control fragrance (without the **dihydrolinalool** accord).
- Test fragrance (with the **dihydrolinalool** accord).
- Identical, coded sample containers (e.g., vials with smelling strips or spray bottles).
- Palate cleansers (e.g., water, unsalted crackers).
- Sensory evaluation booths with controlled lighting and ventilation.
- A panel of at least 15 screened and trained assessors.

Methodology:

- Sample Preparation:
 - Prepare a sufficient quantity of both the control and test fragrances.
 - For each panelist, present three samples in a randomized order. Two samples will be identical (either both control or both test), and one will be different. The six possible presentation orders (AAB, ABA, BAA, BBA, BAB, ABB) should be balanced across the panelists.
 - Code each sample with a random three-digit number.
- Panelist Instructions:
 - Instruct panelists to evaluate the samples from left to right.
 - Ask them to identify the "odd" or "different" sample.

- Panelists should be instructed to make a choice, even if they are uncertain.
- Provide palate cleansers to be used between sample evaluations.
- Data Collection: Record the number of correct and incorrect identifications.
- Data Analysis:
 - The minimum number of correct judgments to establish a significant difference at a given probability level (e.g., $p < 0.05$) can be determined from statistical tables for the triangle test.
 - Alternatively, a chi-square test can be used to analyze the results.

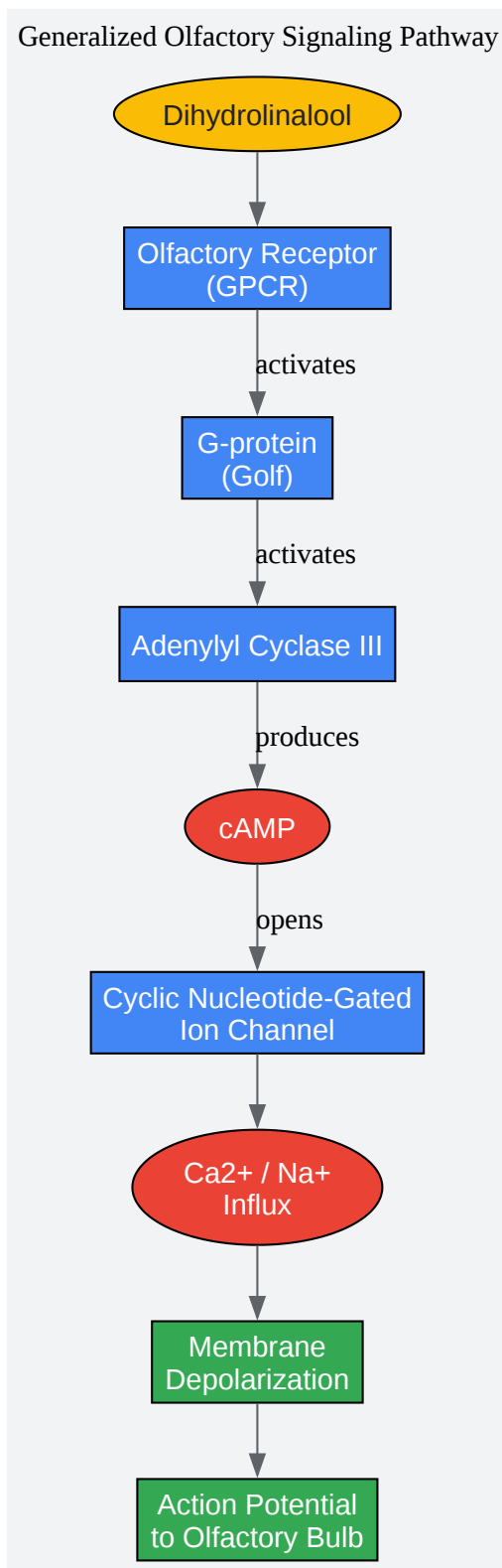


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Caption: Logical relationship in a sensory triangle test.

Olfactory Signaling Pathway

The perception of odorants like **dihydrolinalool** begins with the activation of olfactory receptors (ORs) located on the cilia of olfactory sensory neurons (OSNs) in the nasal epithelium. While the specific ORs that bind to **dihydrolinalool** have not been definitively identified in the reviewed literature, the general mechanism of olfactory signal transduction is well-established. Each OSN typically expresses only one type of OR, and neurons expressing the same OR converge on the same glomerulus in the olfactory bulb of the brain. The combination of activated glomeruli creates a specific neural pattern that the brain interprets as a distinct smell.



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Caption: Generalized olfactory signal transduction cascade.

Conclusion

Dihydrolinalool is a highly valuable and versatile ingredient for the development of novel fragrances. Its complex and appealing olfactory profile, coupled with its excellent chemical stability, allows for its use in a wide array of fragrance applications. The provided protocols offer a systematic approach to incorporating **dihydrolinalool** into new fragrance creations and for the sensory evaluation of the resulting products. Further research into the specific olfactory receptors activated by **dihydrolinalool** will provide deeper insights into its unique sensory properties and may open new avenues for fragrance design.

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